

# A Comprehensive Technical Guide to Solvent Yellow 176

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## Compound of Interest

Compound Name: C.I. Solvent yellow 176

Cat. No.: B080745

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This technical guide provides an in-depth overview of Solvent Yellow 176, a quinoline-based dye. It is intended for researchers, scientists, and professionals in drug development and materials science who require detailed information on its nomenclature, properties, and applications. This document summarizes key data, outlines experimental methodologies, and presents logical workflows through structured tables and diagrams.

## Synonyms and Alternative Names

Solvent Yellow 176 is known by a variety of names across different industries and databases. Accurate identification is crucial for research and regulatory purposes. The following table compiles its most common synonyms and identifiers.

Identifier Type	Value
C.I. Name	Solvent Yellow 176
C.I. Number	47023[1][2]
CAS Number	10319-14-9[1][3][4][5][6]
EINECS Number	233-701-7[3][7]
Chemical Name	2-(4-Bromo-3-hydroxy-2-quinoliny)-1,3-indandione[8]
Molecular Formula	C <sub>18</sub> H <sub>10</sub> BrNO <sub>3</sub> [1][5][6][9]
Trade Names	Transparent Yellow 3GL, Oil Yellow 3G, Permalex Yellow 3GL, Yellow FS, Yellow G, Disperse Yellow 64, Neoplas Yellow 3GL, Solvaperm Yellow G[1][10][4][9][11][12]
Chemical Group	Quinoline[1][2]

## Physicochemical Properties

The performance of Solvent Yellow 176 in various applications is dictated by its physical and chemical properties. The data below has been aggregated from multiple technical datasheets.

Property	Value	Test Conditions
Appearance	Reddish to Greenish Yellow Powder	20°C[6][13][14]
Molecular Weight	368.18 g/mol	-
Melting Point	218 - 244 °C	-
Heat Resistance	240 - 320 °C	In Polystyrene (PS) for 5 minutes[3][15]
Light Fastness	6 - 8	Blue Wool Scale (1-8)[1]
Migration Resistance	4 - 5	Scale of 1-5
Tinting Strength	95 - 105%	Compared to standard[1][6]
Acid Resistance	5	Scale of 1-5[1]
Alkali Resistance	4	Scale of 1-5[4]
Density	1.69 g/cm <sup>3</sup>	-
Solubility in Water	Insoluble	80°C[14]

## Experimental Protocols

Detailed methodologies are essential for the accurate replication and verification of experimental data. The following sections describe the protocols for determining the key properties of Solvent Yellow 176.

### Determination of Melting Point

The melting point is a critical indicator of purity.

Apparatus:

- Capillary melting point apparatus (e.g., DigiMelt)
- Mortar and pestle

- Capillary tubes (sealed at one end)

Procedure:

- A small sample of Solvent Yellow 176 is finely ground using a mortar and pestle.
- The open end of a capillary tube is pressed into the powdered sample.
- The tube is inverted and tapped gently to pack the sample into the sealed end, aiming for a sample height of 2-3 mm.
- The packed capillary tube is placed into the heating block of the melting point apparatus.
- The apparatus is heated at a rapid rate (e.g., 10°C/minute) to determine an approximate melting range.
- A second, fresh sample is prepared and heated to approximately 20°C below the estimated melting point.
- The heating rate is then reduced to 1-2°C per minute.
- The temperature at which the first drop of liquid appears ( $T_1$ ) and the temperature at which the entire sample becomes liquid ( $T_2$ ) are recorded. The melting range is reported as  $T_1 - T_2$ .  
[\[16\]](#)[\[17\]](#)

## Evaluation of Heat Resistance

This protocol determines the thermal stability of the dye within a polymer matrix.

Apparatus:

- Two-roll mill or twin-screw extruder
- Injection molding machine
- Spectrophotometer or colorimeter
- Oven

#### Procedure:

- A masterbatch of Solvent Yellow 176 in polystyrene (PS) is prepared at a specific concentration (e.g., 0.1%).
- The masterbatch is let down with virgin PS to achieve the final desired concentration (e.g., 0.05%).
- The mixture is homogenized using a two-roll mill or extruder at a standard processing temperature for PS.
- The homogenized material is used to create color chips via injection molding.
- A set of initial color chips are retained as a standard.
- Additional chips are placed in an oven at progressively higher temperatures (e.g., 240°C, 260°C, 280°C, 300°C, 320°C) for a fixed duration (typically 5 minutes).<sup>[3]</sup>
- After cooling, the color of the heat-exposed chips is compared to the standard using a spectrophotometer.
- The heat resistance is defined as the highest temperature at which the color change ( $\Delta E_{ab}$ ) remains within a specified tolerance (e.g.,  $\Delta E_{ab} < 3$ ).

## Assessment of Light Fastness

This test evaluates the resistance of the colored material to fading when exposed to light.

#### Apparatus:

- Xenon arc lamp weathering instrument
- Blue Wool Standard reference fabrics (Scale 1-8)
- Gray Scale for assessing color change
- Masking card

#### Procedure:

- A sample of the material colored with Solvent Yellow 176 (e.g., a plastic chip or dyed textile) is prepared.
- A portion of the sample is covered with an opaque masking card.
- The sample, along with the Blue Wool Standards (ranging from 1 for very low fastness to 8 for very high fastness), is mounted in the xenon arc test chamber.[\[18\]](#)
- The samples are exposed to the xenon arc light, which simulates natural sunlight, under controlled conditions of temperature and humidity as specified by standards such as ISO 105-B02 or AATCC 16.3.[\[19\]](#)[\[20\]](#)
- The exposure continues until a specified color change is observed on one of the Blue Wool Standards (e.g., a change corresponding to grade 4 on the Gray Scale for the Blue Wool Standard 7).
- The exposed sample is removed, and the mask is taken off.
- The color difference between the exposed and unexposed parts of the sample is assessed and compared to the color changes in the Blue Wool Standards.
- The light fastness rating is the number of the Blue Wool Standard that shows a similar degree of fading.[\[18\]](#)

## Applications and Polymer Compatibility

Solvent Yellow 176 is widely used for coloring various plastics and synthetic fibers due to its good heat stability and light fastness.[\[13\]](#)[\[15\]](#) Its suitability varies among different polymers.

Fig. 1: Polymer compatibility of Solvent Yellow 176.

## Toxicological and Safety Information

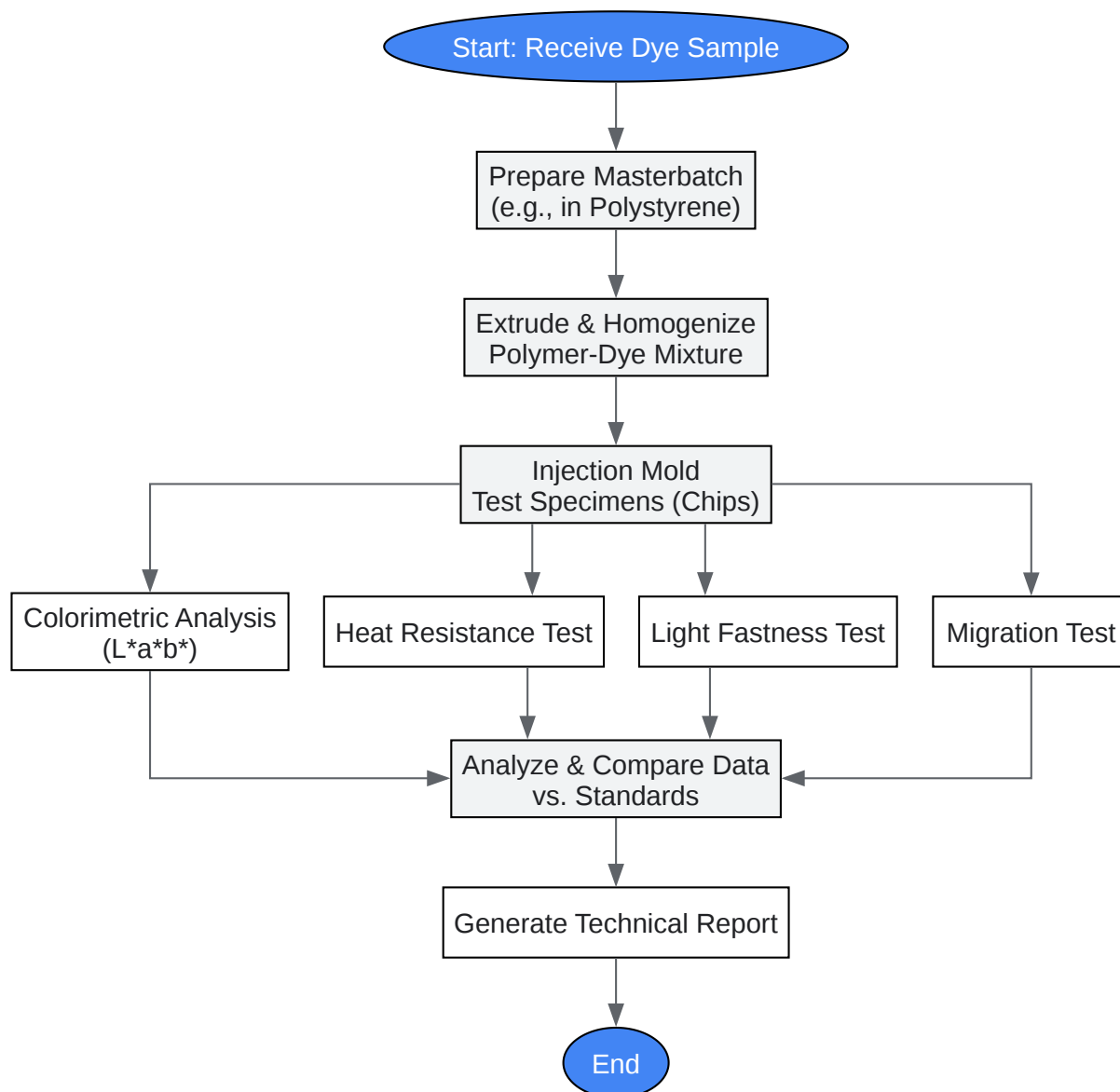
Based on available Material Safety Data Sheets (MSDS), the following toxicological data has been reported. This information is crucial for safe handling and risk assessment.

Metric	Value	Species
Acute Oral Toxicity (LD50)	8200 mg/kg	Rat
Aquatic Toxicity (LC50)	1100 mg/L	Fish
Skin Irritation	Not classified as an irritant.	-
Eye Irritation	Not classified as an irritant.	-

Source: Material Safety Data Sheet for Solvent Yellow 176[[14](#)]

## General Experimental Workflow

The following diagram illustrates a generalized workflow for testing the properties of a solvent dye like Solvent Yellow 176 in a polymer matrix.



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Fig. 2: Generalized workflow for dye performance testing.



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